

Technical Guide: Physicochemical Properties of 1-Boc-4-(4-bromobutyl)piperidine

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Compound of Interest

Compound Name: **1-Boc-4-(4-bromobutyl)piperidine**

Cat. No.: **B123925**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical properties of **1-Boc-4-(4-bromobutyl)piperidine** (CAS No. 142355-81-5), a key intermediate in pharmaceutical synthesis. This document is intended for researchers, scientists, and drug development professionals, offering a structured presentation of quantitative data, detailed experimental protocols for property determination, and logical workflows to guide its characterization and application. The piperidine moiety is a prevalent scaffold in numerous biologically active compounds, making a thorough understanding of its derivatives essential for the design and development of novel therapeutics.

Introduction

1-Boc-4-(4-bromobutyl)piperidine, also known as tert-butyl 4-(4-bromobutyl)piperidine-1-carboxylate, is a valuable bifunctional building block in medicinal chemistry. The tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen enhances its stability and allows for controlled reactions at other sites of the molecule. The terminal bromoalkyl chain provides a reactive handle for a variety of nucleophilic substitution reactions, enabling the facile introduction of the piperidinylbutyl moiety into larger molecular scaffolds. This versatility makes it a crucial intermediate in the synthesis of a wide range of compounds with potential therapeutic applications.

Physical Properties

A summary of the available quantitative physical data for **1-Boc-4-(4-bromobutyl)piperidine** is presented in Table 1. It is important to note that while some properties have been experimentally determined and reported, others, such as melting point and specific solubility data, are not readily available in the public domain and would require experimental determination.

Property	Value	Source
CAS Number	142355-81-5	[1]
Molecular Formula	C ₁₄ H ₂₆ BrNO ₂	N/A
Molecular Weight	320.27 g/mol	N/A
Physical Form	Colorless liquid	N/A
Boiling Point	364.9 °C at 760 mmHg	[2]
Density	1.192 g/cm ³	[2]
Flash Point	174.5 °C	[2]
Vapor Pressure	0 mmHg at 25 °C	[2]
Melting Point	Data not available	[2]
Solubility	Data not available	[2]

Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of key physical properties of **1-Boc-4-(4-bromobutyl)piperidine**. These protocols are based on standard laboratory techniques and can be adapted as needed.

Determination of Boiling Point (Micro-scale Method)

Given the high boiling point of **1-Boc-4-(4-bromobutyl)piperidine**, a micro-scale method is recommended to minimize the amount of substance required.[\[3\]](#)[\[4\]](#)

Apparatus:

- Thiele tube or melting point apparatus with boiling point determination accessory
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- Add 0.5-1 mL of **1-Boc-4-(4-bromobutyl)piperidine** to the small test tube.
- Place the capillary tube, open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Place the assembly into the Thiele tube containing mineral oil, ensuring the oil level is above the sample but below the top of the test tube.
- Heat the side arm of the Thiele tube gently and evenly.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed, then remove the heat source.
- The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.^[5]
- Record the temperature. For accuracy, repeat the determination at least twice and calculate the average.

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer or a specific gravity bottle.

Apparatus:

- Pycnometer (e.g., 10 mL) with a stoppered capillary
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer
- Distilled water
- Acetone or other volatile solvent for cleaning

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer (m_1).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium. Ensure the water level is at the top of the capillary.
- Remove the pycnometer from the bath, carefully dry the outside, and weigh it (m_2).
- Empty the pycnometer, rinse it with acetone, and dry it completely.
- Fill the pycnometer with **1-Boc-4-(4-bromobutyl)piperidine** and allow it to equilibrate in the constant temperature water bath.
- Dry the outside of the pycnometer and weigh it (m_3).

- The density of the sample (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Determination of Solubility (Shake-Flask Method)

This method determines the equilibrium solubility of a compound in a specific solvent.[\[6\]](#)

Apparatus:

- Small glass vials with screw caps
- Analytical balance
- Volumetric flasks and pipettes
- Temperature-controlled shaker or agitator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification

Procedure:

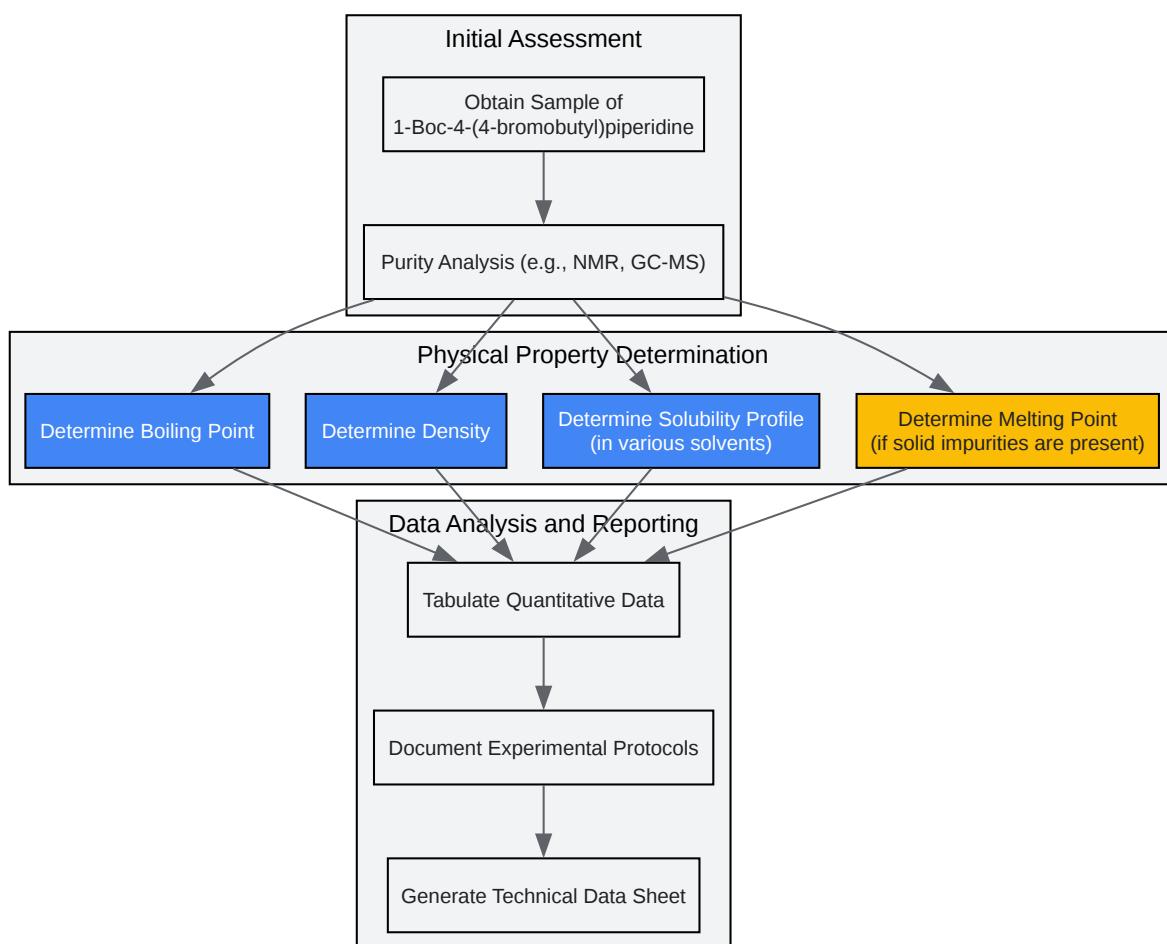
- Add an excess amount of **1-Boc-4-(4-bromobutyl)piperidine** to a series of vials.
- To each vial, add a known volume of a different solvent (e.g., water, ethanol, dichloromethane, hexane).
- Seal the vials and place them in a temperature-controlled shaker (e.g., at 25 °C) for 24-48 hours to reach equilibrium.
- After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow any undissolved material to settle.

- Carefully withdraw a sample of the supernatant and filter it through a syringe filter to remove any solid particles.
- Accurately dilute the filtrate with an appropriate solvent to a concentration suitable for analysis.
- Quantify the concentration of the dissolved compound using a pre-calibrated HPLC or GC method.^[7]
- Calculate the solubility in units such as mg/mL or mol/L.

Logical and Experimental Workflows

The following diagrams, created using the DOT language, illustrate key workflows relevant to the characterization and use of **1-Boc-4-(4-bromobutyl)piperidine**.

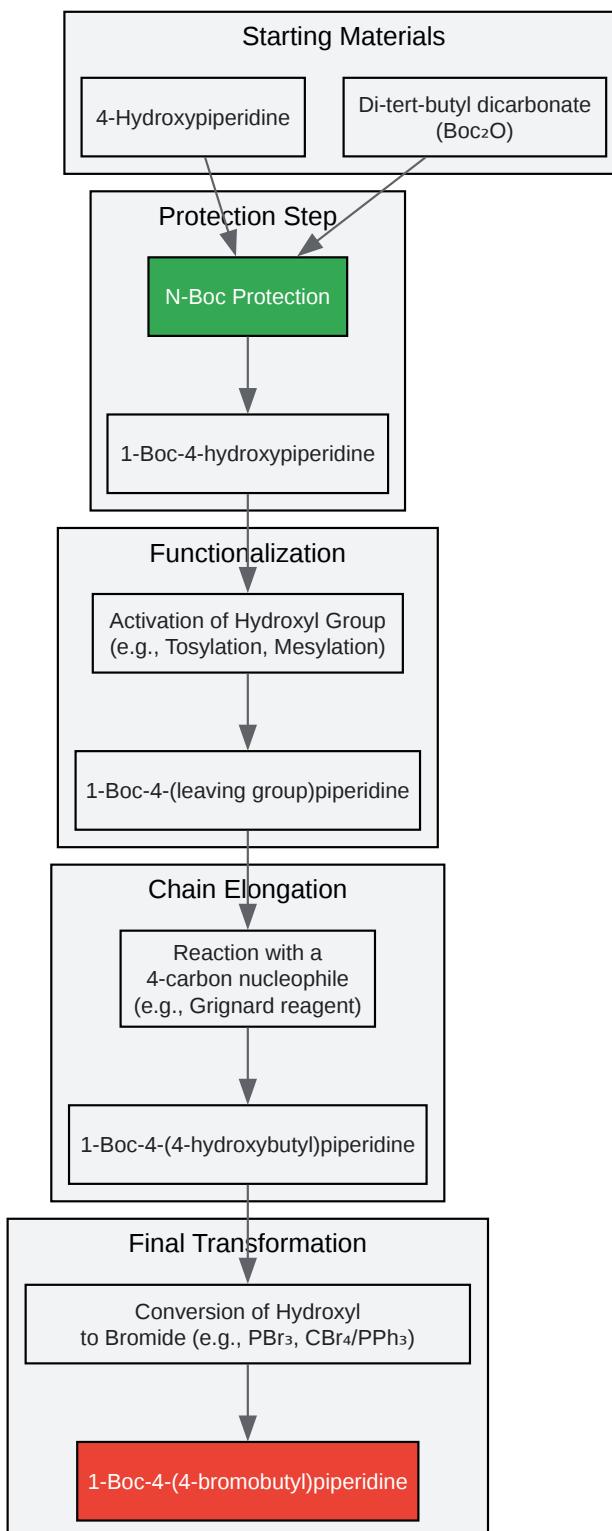
Physicochemical Characterization Workflow

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Physicochemical Characterization Workflow

The diagram above outlines a logical workflow for the comprehensive physicochemical characterization of a new batch or sample of **1-Boc-4-(4-bromobutyl)piperidine**. This process ensures the identity, purity, and key physical properties are well-documented before its use in further research or development activities.

General Synthetic Strategy for 4-Substituted N-Boc-Piperidines

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General Synthetic Strategy for 4-Substituted N-Boc-Piperidines

This diagram illustrates a plausible synthetic pathway for **1-Boc-4-(4-bromobutyl)piperidine**, starting from commercially available materials. This generalized scheme highlights the key transformations typically employed in the synthesis of such piperidine derivatives.

Conclusion

1-Boc-4-(4-bromobutyl)piperidine is a foundational building block for the synthesis of complex molecules in drug discovery. This guide provides the currently available physical property data and outlines detailed experimental protocols for the determination of its key physicochemical characteristics. The provided workflows offer a logical framework for the characterization and synthesis of this and related compounds. A comprehensive understanding of these properties is crucial for its effective application in the development of novel pharmaceutical agents. Further experimental work is required to determine the melting point and a comprehensive solubility profile in various pharmaceutically relevant solvents.

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